

# 3-Amino-2-bromo-5-chloropyridine safety and handling precautions

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## Compound of Interest

Compound Name: 3-Amino-2-bromo-5-chloropyridine

Cat. No.: B1272473

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An In-depth Technical Guide to the Safety and Handling of **3-Amino-2-bromo-5-chloropyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Amino-2-bromo-5-chloropyridine** (CAS No. 90902-83-3). The information is compiled from various safety data sheets to ensure a thorough guide for laboratory and drug development settings.

## Chemical Identification and Physical Properties

**3-Amino-2-bromo-5-chloropyridine** is a halogenated pyridine derivative used as an intermediate in various chemical syntheses. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Data
IUPAC Name	2-Bromo-5-chloropyridin-3-amine
CAS Number	90902-83-3[1][2]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrClN <sub>2</sub> [3]
Molecular Weight	207.45 g/mol [3]
Appearance	Beige crystalline powder[4]
Melting Point	65 - 69 °C / 149 - 156.2 °F[5]
Boiling Point	No data available[6]
Flash Point	No data available[5][6]
Solubility	No data available[6]
Stability	Stable under recommended storage temperatures and pressures[2]

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Amino-2-bromo-5-chloropyridine** is classified as a hazardous substance.[7] The primary hazards are related to skin, eye, and respiratory irritation.[1][2][7]

GHS Classification	Details
Pictogram(s)	
Signal Word	Warning[1][2][7]
Hazard Statements	H315: Causes skin irritation.[1][2][7] H319: Causes serious eye irritation.[1][2][7] H335: May cause respiratory irritation.[1][2][7]
Precautionary Statements	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2] P264: Wash skin thoroughly after handling.[1][2] P271: Use only outdoors or in a well-ventilated area.[1][2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2] Response:P302+P352: IF ON SKIN: Wash with plenty of water.[1][2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] P312: Call a POISON CENTER or doctor if you feel unwell.[2] P332+P313: If skin irritation occurs: Get medical advice/attention.[2] P337+P313: If eye irritation persists: Get medical advice/attention.[2] P362: Take off contaminated clothing and wash before reuse.[2] Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1][2] P405: Store locked up.[1][2] Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

## Experimental Protocols for Safe Handling

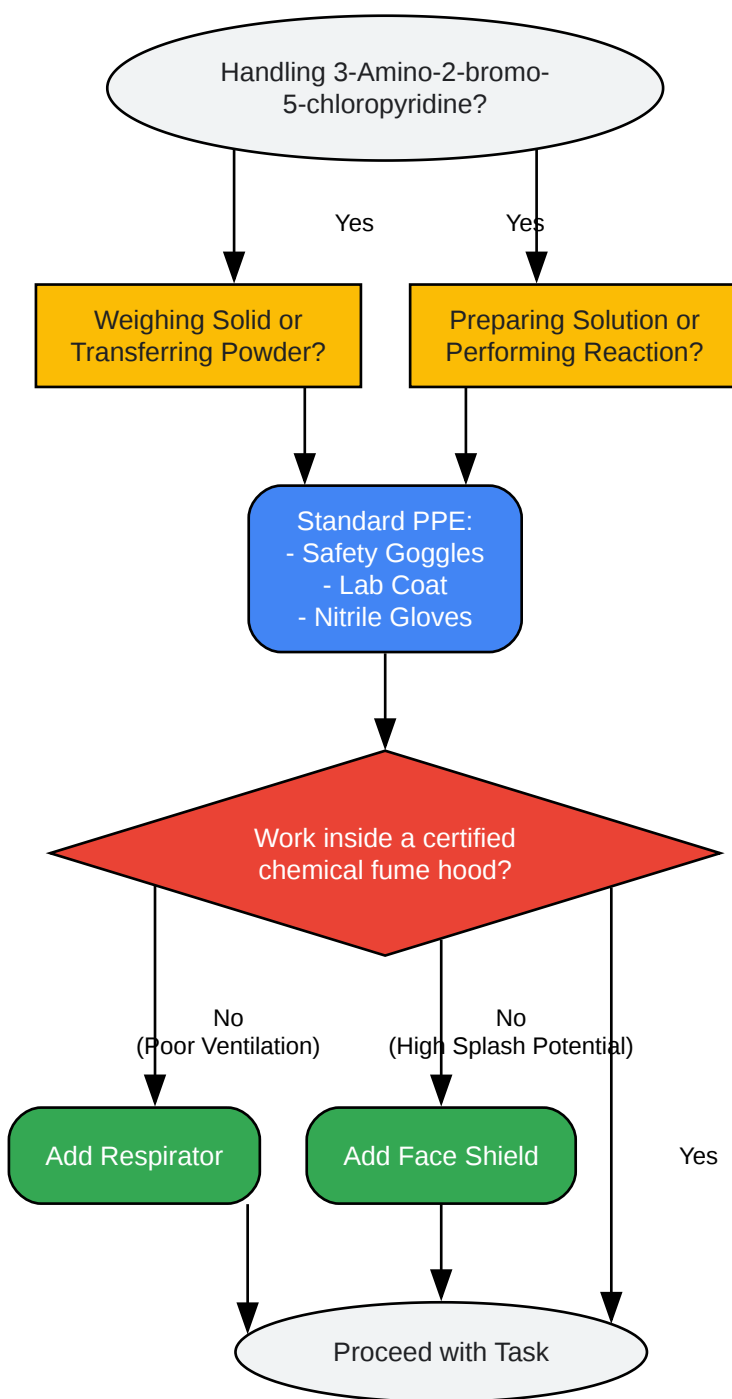
Adherence to strict protocols is essential to minimize exposure and ensure safety in the laboratory.

## Protocol 1: Personal Protective Equipment (PPE) Selection and Use

Objective: To outline the mandatory PPE for handling **3-Amino-2-bromo-5-chloropyridine**.

Methodology:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards at all times.<sup>[1]</sup> A face shield may be required for operations with a high risk of splashing.
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
  - Clothing: Wear a flame-retardant lab coat.<sup>[1]</sup> For larger quantities or increased risk of contact, impervious clothing should be worn.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup> If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter cartridge should be used.<sup>[1]</sup>
- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.<sup>[2]</sup> Facilities must be equipped with an eyewash station and a safety shower.<sup>[2]</sup>



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**Caption:** Personal Protective Equipment (PPE) Selection Workflow.

## Protocol 2: General Laboratory Handling

Objective: To provide a standard operating procedure for the routine handling of **3-Amino-2-bromo-5-chloropyridine**.

#### Methodology:

- Preparation: Ensure the work area (e.g., fume hood) is clean and uncluttered. Confirm that safety equipment, including spill kits, is readily accessible.
- Handling:
  - Avoid all personal contact, including inhalation of dust.[8]
  - Avoid dust formation during handling.[1]
  - Use only in a well-ventilated area.[2][8]
  - Do not eat, drink, or smoke in the work area.[8]
- Storage:
  - Keep containers tightly closed when not in use.[2]
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2]
  - Store locked up.[1][2]

## Emergency Procedures and Protocols

Rapid and correct response during an emergency is critical to mitigating harm.

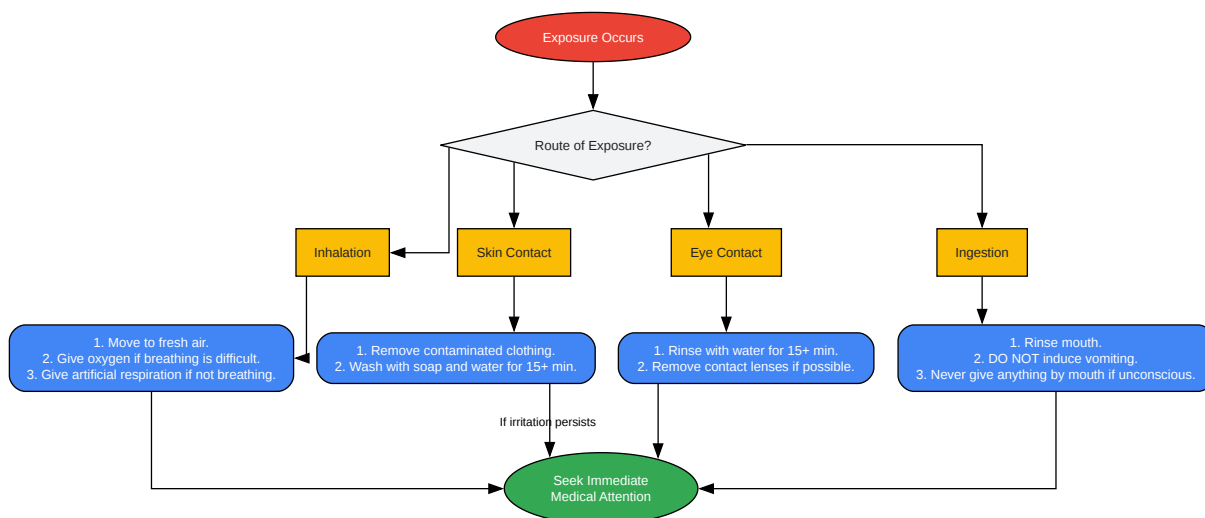
### Protocol 3: First Aid Response

Objective: To provide immediate first aid measures following exposure.

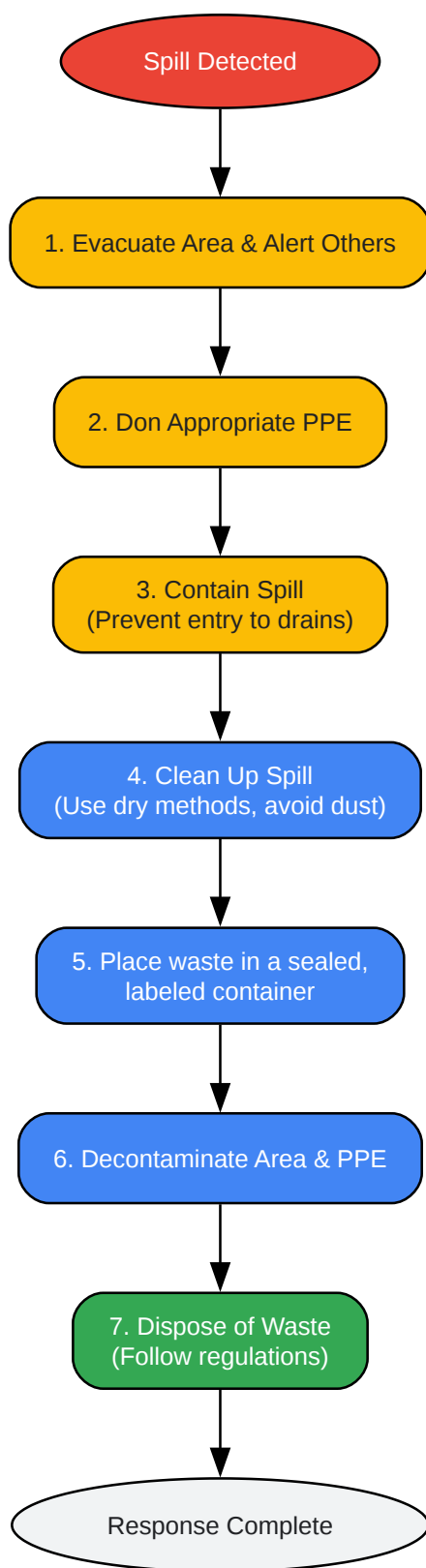
#### Methodology:

- General Advice: Move the victim out of the dangerous area. Consult a physician and show them the Safety Data Sheet.[2]
- If Inhaled: Move the person into fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]

- In Case of Skin Contact: Immediately take off contaminated clothing.<sup>[1]</sup> Wash off with soap and plenty of water for at least 15 minutes.<sup>[1]</sup><sup>[2]</sup> If skin irritation persists, consult a doctor.<sup>[1]</sup>
- In Case of Eye Contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids apart.<sup>[1]</sup> Remove contact lenses if present and easy to do so.<sup>[1]</sup> Seek immediate medical attention.<sup>[2]</sup>
- If Swallowed: Rinse mouth with water.<sup>[1]</sup> Do NOT induce vomiting.<sup>[8]</sup> Never give anything by mouth to an unconscious person.<sup>[1]</sup> Call a doctor or Poison Control Center immediately.<sup>[1]</sup>







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